Technical Comparison: Structural Elucidation of Dimethyl-Methoxyphenol Isomers

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Compound of Interest

Compound Name:	*3-Methoxy-4,5-dimethylphenol*
CAS No.:	*146335-37-7*
Cat. No.:	*B8208177*

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Executive Summary

In the synthesis and characterization of polysubstituted phenols, distinguishing between positional isomers is a critical quality control step. This guide addresses the structural differentiation of two specific isomers: **3-Methoxy-4,5-dimethylphenol** (Compound A) and 3,5-Dimethyl-4-methoxyphenol (Compound B).

While both compounds share the same molecular formula (

) and functional groups, they possess fundamentally different symmetry elements. Compound B is a highly symmetric molecule (axis of symmetry through C1-C4), whereas Compound A is asymmetric. This difference in symmetry is the primary lever for differentiation using proton nuclear magnetic resonance (

H NMR) and Nuclear Overhauser Effect Spectroscopy (NOESY).

The "Smoking Gun":

- Compound B (Symmetric):

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H NMR shows equivalent aromatic protons and equivalent methyl groups.

- Compound A (Asymmetric):

H NMR shows distinct aromatic protons and distinct methyl groups.

Theoretical Framework: Symmetry Analysis

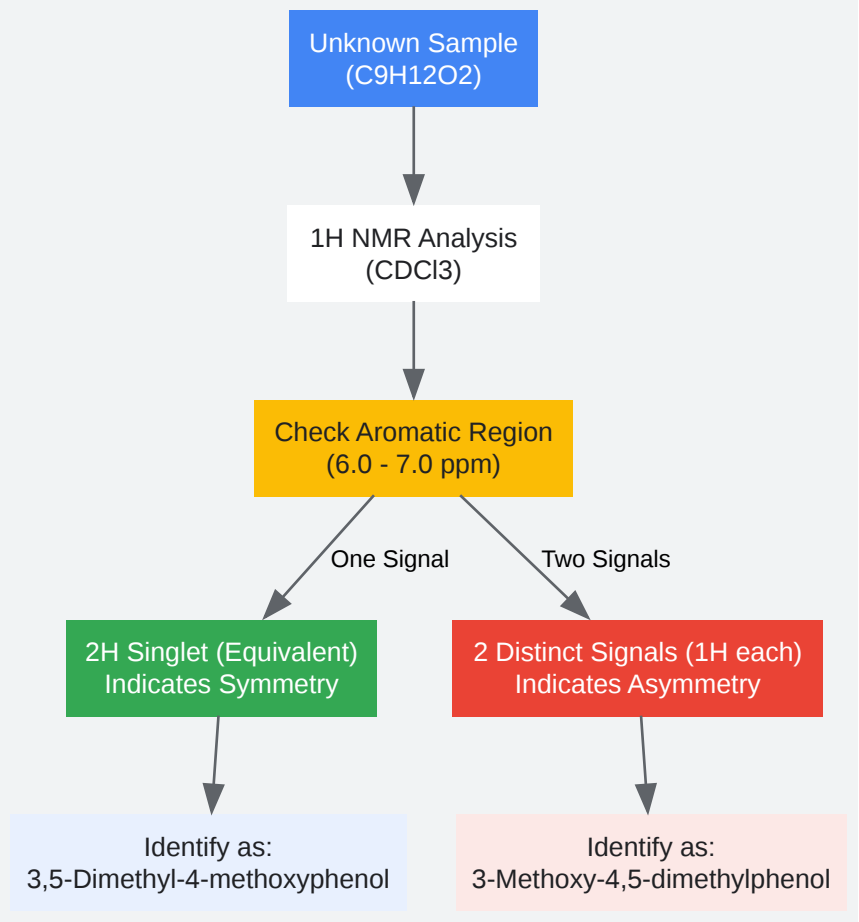
The most robust method for distinguishing these isomers relies on analyzing their internal symmetry. This dictates the number of unique signals observed in spectroscopy.

Structural Comparison

Feature	Compound A (3-Methoxy-4,5-dimethylphenol)	Compound B (3,5-Dimethyl-4-methoxyphenol)
Structure	Asymmetric substitution pattern.	Symmetric substitution pattern.
Symmetry Element	None (point group).	axis passing through C1 (OH) and C4 (OMe).
Aromatic Protons	Non-equivalent. The proton at C2 is chemically distinct from the proton at C6.	Equivalent. The protons at C2 and C6 are chemically identical due to symmetry.
Methyl Groups	Non-equivalent. The methyl at C4 is distinct from the methyl at C5.	Equivalent. The methyls at C3 and C5 are chemically identical.

Decision Logic Flowchart

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Figure 1: Decision matrix for identifying phenol isomers based on NMR symmetry.

Spectroscopic Differentiation (The Gold Standard)

Proton NMR (H NMR)[1]

This is the definitive test. The spectra will differ significantly in signal multiplicity and integration.

Compound B: 3,5-Dimethyl-4-methoxyphenol Due to the plane of symmetry, the molecule appears simpler.

- Aromatic Region: A single sharp singlet integrating to 2 protons (H2 and H6 are equivalent).
- Aliphatic Region:
  - One singlet for the Methoxy group (3H).[1]

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- One singlet for the two Methyl groups (6H).

Compound A: **3-Methoxy-4,5-dimethylphenol** Due to asymmetry, every environment is unique.

- Aromatic Region: Two distinct signals (1H each). Depending on the resolution, these may appear as two singlets or show meta-coupling (

  Hz).

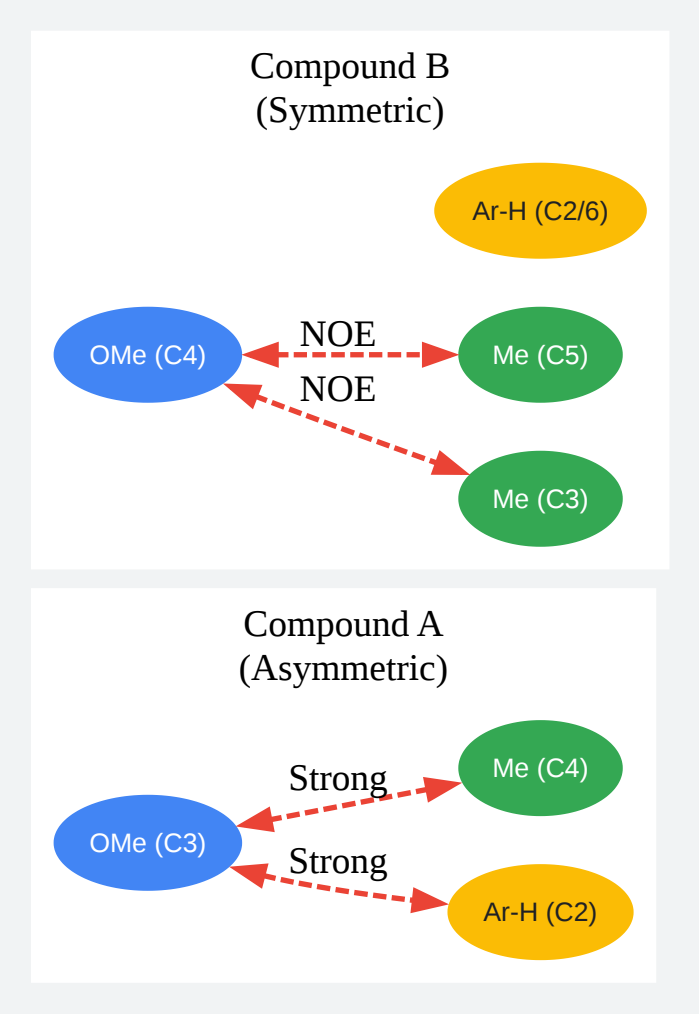
- Aliphatic Region:
  - One singlet for the Methoxy group (3H).[1]
  - Two distinct singlets for the Methyl groups (3H each).[1]

NOESY (Nuclear Overhauser Effect Spectroscopy)

If 1D NMR is ambiguous due to peak overlap, 2D NOESY provides spatial confirmation by detecting protons that are close in space (< 5 Å).

- Compound B (Target: OMe Group at C4):
  - The methoxy group is flanked by two methyl groups (at C3 and C5).
  - Observation: Strong NOE correlation between the OMe protons and the Methyl protons. No correlation to aromatic protons.[2]
- Compound A (Target: OMe Group at C3):
  - The methoxy group is flanked by one aromatic proton (at C2) and one methyl group (at C4).
  - Observation: Strong NOE correlation between the OMe protons and both the aromatic proton (H2) and the C4-Methyl group.

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Figure 2: Expected NOESY correlations. Red dashed lines indicate observable through-space interactions.

Experimental Protocols

Sample Preparation for NMR

- Solvent: Chloroform-d (

) is preferred for resolution. DMSO-

  may be used if OH peak analysis is required, but

  provides sharper methyl separation.

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- Concentration: 10-15 mg of sample in 0.6 mL solvent.
- Tube: Standard 5mm NMR tube.

Acquisition Parameters[3]

- Instrument: 400 MHz or higher recommended to resolve the two methyl signals in Compound A.
- Pulse Sequence: Standard proton (zg30).
- Scans: 16 scans are sufficient for this concentration.[2]
- Processing: Apply 0.3 Hz line broadening (LB) for signal-to-noise enhancement, but ensure resolution is maintained to see meta-coupling in Compound A.

The "Gibbs Test" (Negative Control)

- Principle: Gibbs reagent (2,6-dichloroquinone-4-chloroimide) reacts with phenols having a free para position to form a blue indophenol dye.
- Prediction:
  - Compound B: Para-position (C4) is blocked by OMe. Test: Negative/Slow.
  - Compound A: Para-position (C4) is blocked by Me. Test: Negative.
- Note: Do not rely on colorimetric tests for these isomers as both are para-substituted. Rely on NMR.

Summary Data Table

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Parameter	Compound A (3-Methoxy-4,5-dimethylphenol)	Compound B (3,5-Dimethyl-4-methoxyphenol)
CAS Number	146335-37-7	4962-29-2
Symmetry	Asymmetric ( )	Symmetric ( )
H NMR (Ar-H)	2 signals (1H each)	1 signal (2H, singlet)
H NMR (Me)	2 signals (3H each)	1 signal (6H, singlet)
NOESY (OMe)	Correlates with Ar-H & Me	Correlates with Me only
Melting Point	Distinct (Likely lower due to asymmetry)	~57°C (Literature value)

References

- National Institute of Standards and Technology (NIST).Mass Spectrum of 3,5-Dimethyl-4-methoxyphenol. NIST Chemistry WebBook.[2] [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[2] (Authoritative text on NMR symmetry rules).
- PubChem.Compound Summary: 3,5-Dimethyl-4-methoxyphenol.[3][Link]

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Sources

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]

- 2. NP-MRD: 1H NMR Spectrum (1D, 600 MHz, H2O, predicted) (NP0304819) [np-mrd.org]
- 3. 4-甲氧基-3,5-二甲基苯酚 - CAS:4962-29-2 - 北京欣恒研科技有限公司 [konoscience.com]
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